

Application Note: Precision Nitration of Chloro-Fluorotoluene Precursors

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Compound of Interest

Compound Name: 3-Chloro-2-fluoro-5-nitrotoluene

Cat. No.: B15223620

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Executive Summary

This application note details the optimized protocols for the nitration of 2-chloro-4-fluorotoluene (CFT) to produce 2-chloro-4-fluoro-5-nitrotoluene, a critical intermediate in the synthesis of ALK inhibitors such as Ceritinib.

Nitration of electron-deficient aromatics containing multiple halogen substituents presents unique challenges in regioselectivity and thermal safety. This guide provides two distinct methodologies:

- Cryogenic Batch Protocol: For laboratory-scale synthesis (<100g) requiring standard glassware.
- Continuous Flow Protocol: For process intensification, enhanced safety profile, and scale-up suitability.^[1]

Chemical Mechanism & Regioselectivity

Understanding the directing effects is prerequisite to controlling impurity profiles. The substrate, 2-chloro-4-fluorotoluene, contains three substituents influencing the electrophilic aromatic

substitution (EAS).

- Methyl Group (-CH₃) at C1: Weakly activating, ortho/para directing.
- Chloro Group (-Cl) at C2: Deactivating, ortho/para directing.
- Fluoro Group (-F) at C4: Deactivating, ortho/para directing.

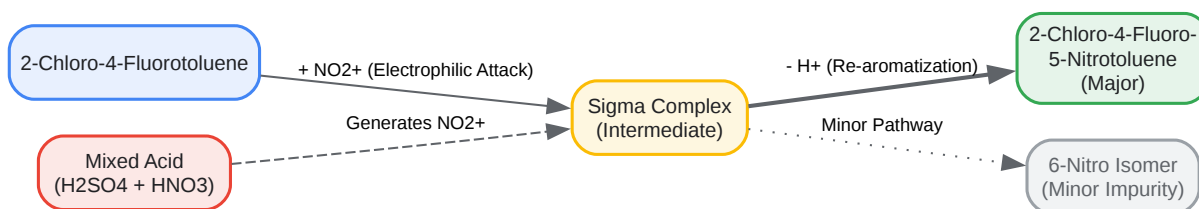
Mechanistic Analysis

The nitronium ion (

) attack is governed by the net electron density and steric factors.

- Position 3: Ortho to Cl, Ortho to F. Sterically Blocked.
- Position 5: Para to Cl, Ortho to F, Meta to Methyl. Favored.
- Position 6: Ortho to Methyl, Meta to Cl, Meta to F. Disfavored (Steric clash with Methyl and less electronic activation compared to C5 which benefits from the para-Cl resonance donation, albeit weak).

Conclusion: The major product is the 5-nitro isomer. The primary impurities are the 6-nitro isomer and dinitrated species (if temperature is uncontrolled).



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Figure 1: Reaction pathway showing the regioselective nitration of 2-chloro-4-fluorotoluene.

Safety & Hazard Assessment

CRITICAL WARNING: Nitration reactions are highly exothermic.[2][3][4] The decomposition of nitro-compounds can lead to thermal runaway and explosion.

Hazard	Description	Mitigation Strategy
Thermal Runaway	Rapid temperature spike leading to dinitration and decomposition.	Strict temperature control (<5°C). Dropwise addition.
Acid Corrosivity	Use of fuming HNO ₃ and conc. H ₂ SO ₄ . [2][4][5][6]	Full PPE (Face shield, acid-resistant gloves).
Delayed Onset	Induction period if stirring is inadequate.	High-shear stirring is mandatory to prevent biphasic accumulation.

Protocol A: Cryogenic Batch Synthesis

Scale: 100 mmol (approx. 14.5 g starting material) Target Yield: >95% Purity: >98% (HPLC)

Materials

- 2-Chloro-4-fluorotoluene (purity >99%)
- Sulfuric Acid (H₂SO₄), 98% [2]
- Nitric Acid (HNO₃), fuming (98%) or Potassium Nitrate (KNO₃)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- Sodium Bicarbonate (sat. [6] aq.)

Step-by-Step Methodology

- Reactor Setup: Equip a 250 mL 3-neck round-bottom flask with a mechanical stirrer (Teflon blade), a pressure-equalizing addition funnel, and a low-temperature thermometer.
- Solvent Charge: Add 2-Chloro-4-fluorotoluene (14.5 g, 100 mmol) and DCM (50 mL) to the flask.

- **Acid Preparation:** In a separate beaker, prepare the mixed acid by slowly adding HNO_3 (6.5 mL, 150 mmol) to H_2SO_4 (10 mL) at 0°C . Alternatively, use KNO_3 (1.1 eq) suspended in H_2SO_4 if fuming nitric is unavailable.
- **Cooling:** Cool the reaction flask to -5°C using an acetone/ice bath or cryostat.
- **Addition:** Add the mixed acid dropwise over 60 minutes.
 - **Checkpoint:** Internal temperature must NOT exceed 5°C . If it spikes, stop addition immediately.
- **Reaction:** Stir vigorously at 0°C to 5°C for 3 hours.
 - **QC Check:** Pull an aliquot, quench in water/DCM, and analyze by TLC (Hexane/EtOAc 9:1) or GC. Starting material should be $<1\%$.
- **Quenching:** Pour the reaction mixture slowly onto 200 g of crushed ice with stirring.
- **Extraction:** Separate the organic layer.^[6] Extract the aqueous layer with DCM (2 x 50 mL).
- **Washing:** Wash combined organics with water (100 mL), then saturated NaHCO_3 (until pH neutral), and finally brine.
- **Drying & Isolation:** Dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure (Rotavap bath $<40^\circ\text{C}$) to yield a pale yellow oil which solidifies upon standing.

Protocol B: Continuous Flow Synthesis (Process Intensification)

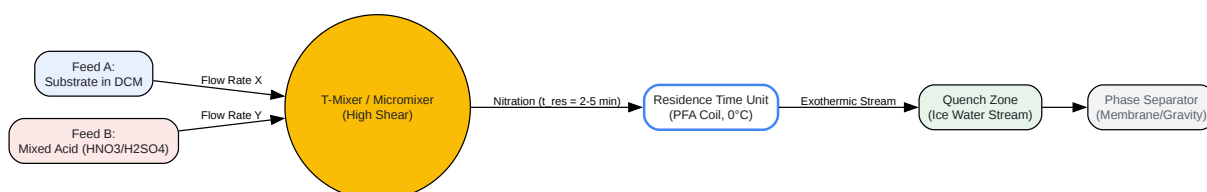
Advantage: Superior heat transfer allows for higher temperatures (20°C) without runaway risk, reducing reaction time from hours to minutes.

Flow Reactor Configuration

- **Pumps:** Dual syringe pumps or chemically resistant HPLC pumps (e.g., Knauer, Syrris).
- **Reactor:** PFA Tubular reactor (10 mL volume) or Glass Microreactor chip.

- Thermal Control: Reactor submerged in a chiller bath at 0°C.

Workflow Diagram



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Figure 2: Continuous flow setup for the nitration of chlorofluorotoluenes.

Experimental Parameters

Parameter	Setting	Rationale
Feed A	1.0 M Substrate in DCM	Dilution prevents clogging and moderates exotherm.
Feed B	Neat Mixed Acid (1:2 v/v HNO ₃ :H ₂ SO ₄)	High concentration required for kinetics.
Flow Ratio	1:1.5 (Org:Acid)	Ensures slight excess of nitrating agent.
Residence Time	120 - 300 seconds	Fast kinetics in flow allow rapid conversion.
Temperature	0°C to 10°C	Higher T allowed due to efficient heat removal.

Analytical Quality Control

Verify the identity and purity of the product using the following metrics.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 μ m.
- Mobile Phase: A: Water (0.1% H_3PO_4); B: Acetonitrile.
- Gradient: 40% B to 90% B over 10 min.
- Detection: UV @ 254 nm.
- Retention Time: Product elutes after starting material (more polar due to Nitro, but lipophilicity changes are subtle; confirm with standard).

NMR Characterization (Expected)

- ^1H NMR (400 MHz, CDCl_3):
 - δ 8.12 (d, $J = 7.5$ Hz, 1H, Ar-H at C6) - Shifted downfield by Nitro group.
 - δ 7.25 (d, $J = 10.5$ Hz, 1H, Ar-H at C3).
 - δ 2.45 (s, 3H, CH_3).
 - Note: Coupling constants will verify the para-relationship of protons if applicable, or lack thereof.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Conversion	Acid strength too low or water ingress.	Use fuming HNO ₃ . Ensure anhydrous conditions. Increase stirring speed.
Dinitration (Impurity)	Temperature too high or local hot spots.[4]	Improve cooling. Reduce addition rate. Switch to Flow protocol.[2]
Oily/Tar Product	Oxidative degradation.	Quench immediately after reaction completion. Do not overheat during evaporation.

References

- Patent: Process for the preparation of 2-chloro-4-fluoro-5-nitrobenzotrichloride (and precursors). World Intellectual Property Organization, WO2018141642A1. [Link](#)
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